

Tyrosyl-alanyl-glycine CAS number and identifiers

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Compound of Interest

Compound Name: Tyrosyl-alanyl-glycine

Cat. No.: B1353689

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An In-depth Technical Guide to the Synthesis and Characterization of **Tyrosyl-alanyl-glycine**

Introduction

Tyrosyl-alanyl-glycine (Tyr-Ala-Gly or YAG) is a tripeptide composed of the amino acids L-tyrosine, D-alanine, and glycine. While its sequence is simple, it represents a fundamental model for understanding the principles of peptide chemistry. Although identified in human blood as part of the human exposome, extensive literature on the specific biological function of the isolated Tyr-Ala-Gly tripeptide is notably scarce. However, its constituent sequence appears in larger, biologically active peptides, such as the synthetic opioid peptide biphalin, where a Tyr-D-Ala-Gly-Phe motif is crucial for receptor affinity^{[1][2][3]}.

This guide serves as a comprehensive technical resource for researchers, chemists, and drug development professionals. It moves beyond a simple recitation of facts to provide a detailed, field-proven framework for the synthesis, purification, and analytical characterization of **Tyrosyl-alanyl-glycine**. We will explore the causality behind methodological choices, ensuring that each protocol is a self-validating system grounded in established chemical principles. This document is designed to be a practical tool for any scientist who may need to synthesize, handle, or analyze this peptide, whether as a building block for more complex molecules, a model for analytical methods development, or a reference standard.

Chemical Identity and Physicochemical Properties

A precise understanding of a molecule's identifiers and properties is the foundation of all subsequent research. **Tyrosyl-alanyl-glycine** is registered and cataloged across multiple chemical and biological databases. The stereochemistry specified in the primary CAS entry indicates an L-tyrosine residue followed by a D-alanine residue.

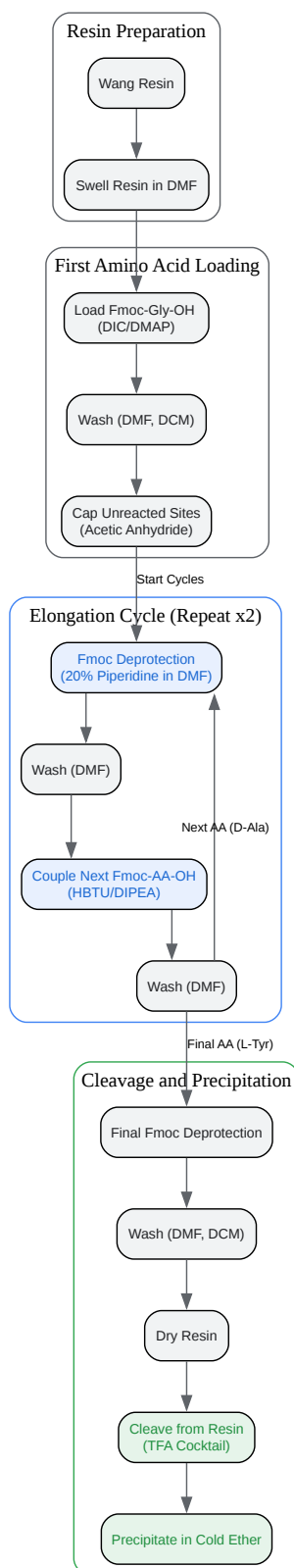
Identifier Type	Value	Source
CAS Number	69537-64-0	PubChem[4]
PubChem CID	5486959	PubChem[4]
Molecular Formula	C ₁₄ H ₁₉ N ₃ O ₅	PubChem[4]
Sequence	H-Tyr-D-Ala-Gly-OH	PubChem[4]
IUPAC Name	2-[[[(2R)-2-[[[(2S)-2-amino-3-(4-hydroxyphenyl)propanoyl]amino]propanoyl]amino]acetic acid	PubChem[4]
Molecular Weight	309.32 g/mol	PubChem[4]
Monoisotopic Mass	309.13247072 Da	PubChem[4]
InChIKey	DLZKEQQWXODGGZ-KCJUWKMLSA-N	PubChem[4]
Canonical SMILES	C--INVALID-LINK--NC(=O)--INVALID-LINK--N	PubChem[4]
ChEMBL ID	CHEMBL190254	PubChem[4]
HMDB ID	HMDB0253030	Human Metabolome Database
Topological Polar Surface Area	142 Å ²	PubChem[4]
Computed XLogP3	-3.6	PubChem[4]

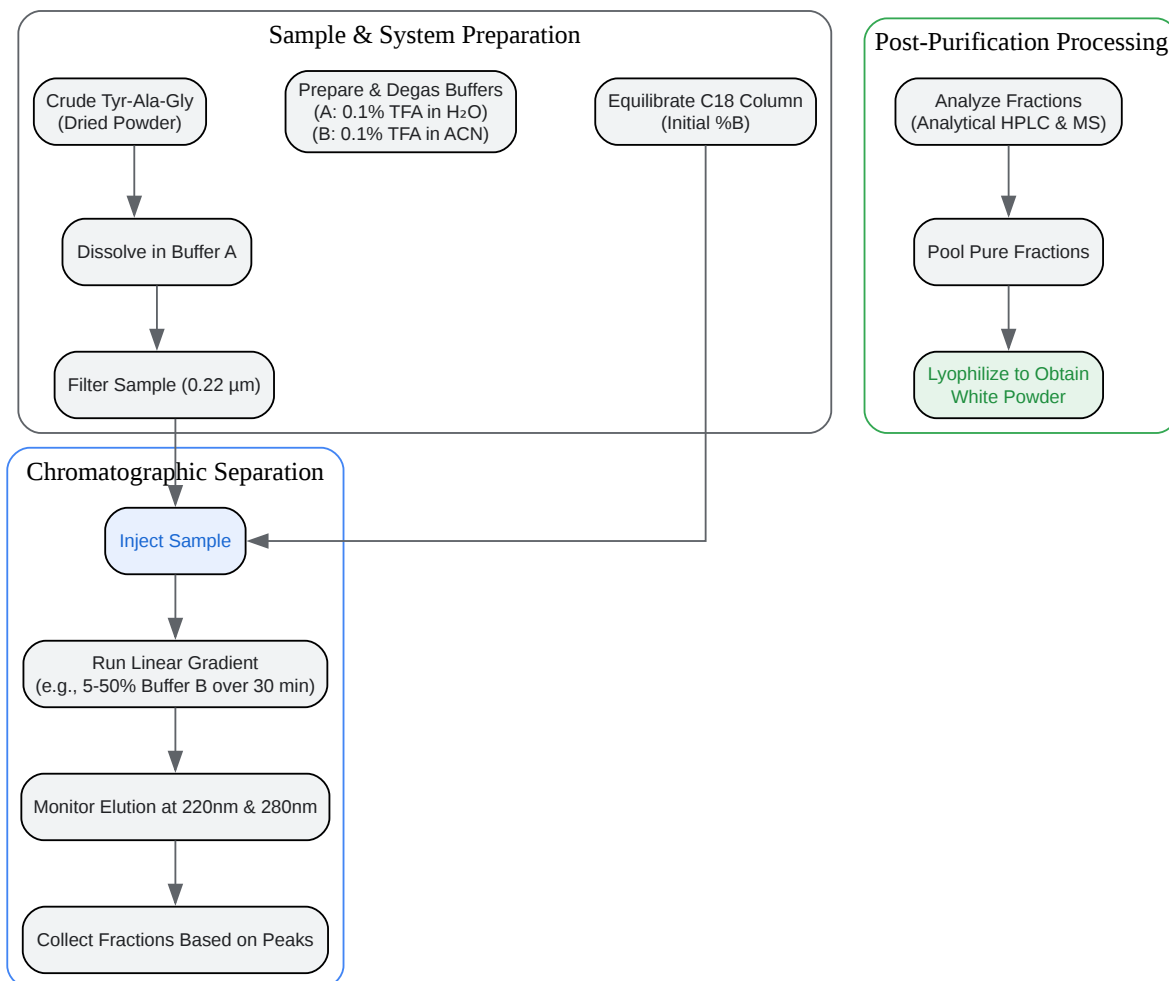
Synthesis of Tyrosyl-alanyl-glycine via Solid-Phase Peptide Synthesis (SPPS)

Solid-phase peptide synthesis (SPPS) is the method of choice for routine peptide production due to its efficiency and ease of purification compared to solution-phase methods[5]. The

Fmoc/tBu (9-fluorenylmethoxycarbonyl/tert-butyl) strategy is employed, offering robust, high-yield synthesis with orthogonal protection that allows for selective deprotection under mild conditions^[6]^[7].

The overall workflow involves anchoring the C-terminal amino acid (Glycine) to a solid support (resin), followed by sequential addition of the subsequent amino acids (D-alanine, then L-tyrosine). Each cycle consists of N α -Fmoc deprotection and a coupling step.





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